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Technical Guide: Solubility of 3-Chloro-5hydroxybenzoic Acid in DMSO

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| Compound Name: | 3-Chloro-5-hydroxybenzoic Acid | |
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **3-Chloro-5-hydroxybenzoic Acid** in Dimethyl Sulfoxide (DMSO), a crucial parameter for its application in research and development. **3-Chloro-5-hydroxybenzoic acid** is a selective agonist for the G-protein coupled receptor 81 (GPR81), also known as the lactate receptor, making it a valuable tool in metabolic disease research[1][2][3]. Its utility extends to being an intermediate in the synthesis of pharmaceuticals, such as anti-inflammatory and analgesic medications, as well as in the formulation of agrochemicals like herbicides and fungicides[4].

Quantitative Solubility Data

The solubility of **3-Chloro-5-hydroxybenzoic Acid** in DMSO has been reported by various suppliers, with some variation in the exact values. This variability may be attributed to differences in experimental conditions, such as temperature, the purity of the compound, and the grade of DMSO used. The following table summarizes the available quantitative data.



| Solubility in DMSO (mg/mL) | Molar Concentration (mM) | Source | Notes |
|----------------------------|--------------------------------|--|---|
| 100 | 579.47 | MedchemExpress | Ultrasonic assistance is noted as necessary. The hygroscopic nature of DMSO is highlighted as a factor that can impact solubility; freshly opened DMSO is recommended[2]. |
| 34 | 197.02 | TargetMol, Selleck Chemicals | Sonication is recommended to aid dissolution[1][5]. It is also noted that moisture-absorbing DMSO can reduce solubility[1]. |
| 15 | Not specified | Sigma-Aldrich, Home Sunshine Pharma | Described as forming a "clear solution"[6]. |

Experimental Protocol for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **3-Chloro-5-hydroxybenzoic Acid** in DMSO are not readily available in the provided search results, a general methodology based on standard laboratory practices can be outlined. This protocol is intended to provide a framework for researchers to determine solubility in their own laboratory settings, allowing for control over key variables.

Objective: To determine the saturation solubility of **3-Chloro-5-hydroxybenzoic Acid** in DMSO at a specified temperature.

Materials:



- 3-Chloro-5-hydroxybenzoic Acid (high purity, e.g., ≥97% HPLC)
- Anhydrous, high-purity DMSO
- Vials with screw caps
- Analytical balance
- Vortex mixer
- · Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector
- · Calibrated pipettes and syringes
- Syringe filters (e.g., 0.22 μm)

Methodology:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of 3-Chloro-5-hydroxybenzoic Acid to a known volume of DMSO in a series of vials.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:



 After equilibration, centrifuge the vials at a high speed to pellet the excess, undissolved solid.

Sample Analysis:

- Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- Filter the aliquot through a syringe filter to remove any remaining microparticles.
- Dilute the filtered supernatant with an appropriate solvent to a concentration within the linear range of the analytical method (e.g., HPLC).
- Quantify the concentration of 3-Chloro-5-hydroxybenzoic Acid in the diluted sample using a validated HPLC method with a standard calibration curve.

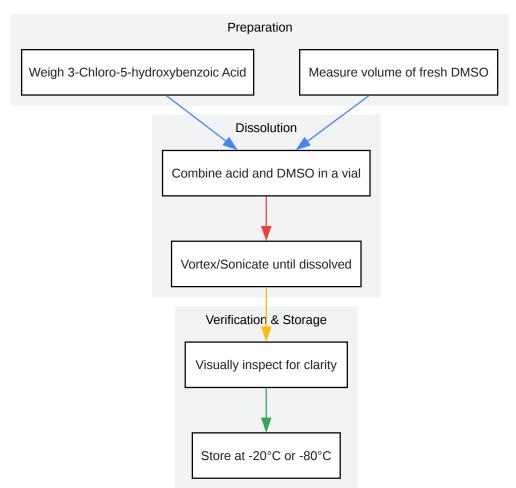
Calculation:

 Calculate the original concentration in the saturated DMSO solution by accounting for the dilution factor. The result will be the solubility of the compound at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for preparing a solution of **3-Chloro-5-hydroxybenzoic Acid** in DMSO, a common procedure in a research setting.





Workflow for Preparing a 3-Chloro-5-hydroxybenzoic Acid Solution in DMSO

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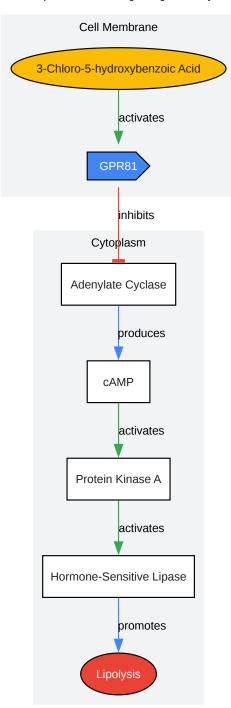
Caption: A flowchart outlining the key steps for preparing a solution of **3-Chloro-5-hydroxybenzoic Acid** in DMSO.

GPR81 Signaling Pathway Context

As an agonist of GPR81, **3-Chloro-5-hydroxybenzoic Acid** plays a role in the inhibition of lipolysis in adipocytes. The following diagram illustrates the simplified signaling pathway initiated by the activation of GPR81.



Simplified GPR81 Signaling Pathway



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